

Technical Support Center: Guanosine-5'-triphosphate Disodium Salt (GTP) in Aqueous Solutions

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Compound of Interest

Compound Name: *Guanosine-5'-triphosphate disodium salt*

Cat. No.: *B15603311*

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This technical support center is designed for researchers, scientists, and drug development professionals who are utilizing **Guanosine-5'-triphosphate disodium salt** (GTP) in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues related to the stability of GTP in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for aqueous solutions of GTP disodium salt?

A1: Aqueous solutions of GTP disodium salt should be stored at -20°C.[1][2] To maintain stability, it is also recommended to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1] For long-term storage (up to 2 years), maintaining the solution at -15°C to -25°C is advisable.[3]

Q2: What is the expected shelf-life of a GTP aqueous solution?

A2: When stored properly at -20°C, a GTP aqueous solution is generally stable for at least one to two years.[3] Some suppliers indicate stability for up to 3 months for reconstituted stock solutions stored at -20°C.

Q3: At what pH is a GTP aqueous solution most stable?

A3: GTP is most stable in aqueous solutions with a pH between 6.8 and 7.4.[4] At more extreme pH values, particularly acidic conditions, it undergoes rapid hydrolysis to guanosine diphosphate (GDP) and phosphate.[4] Commercially available solutions are often buffered to a pH of 7.3-7.5.[5][6]

Q4: Can I store my GTP solution at 4°C?

A4: Storing GTP solutions at 4°C is not recommended for long periods. Hydrolysis of the triphosphate chain can occur, leading to the accumulation of GDP and GMP. Short-term storage at 2-8°C for a week may be acceptable for some applications, but freezing is the preferred method for preserving the integrity of the solution.

Q5: My GTP solution has turned cloudy or has a precipitate. What could be the cause?

A5: Precipitation in a GTP solution can be caused by several factors:

- **High Concentration:** The concentration of GTP may have exceeded its solubility limit under the specific buffer, pH, or temperature conditions.
- **pH Shifts:** A change in the pH of the solution can alter the ionization state of GTP, reducing its solubility.
- **Presence of Divalent Cations:** High concentrations of divalent cations (like Mg^{2+} or Ca^{2+}) can sometimes form insoluble salts with phosphate groups.
- **Microbial Contamination:** Growth of bacteria or fungi can cause turbidity in the solution.

Q6: How does temperature affect the stability of GTP in an aqueous solution?

A6: Higher temperatures accelerate the rate of hydrolysis of GTP. Even at 37°C, significant degradation can be observed within a few days. For optimal stability, it is crucial to keep GTP solutions on ice during experiments and return them to -20°C storage promptly.

Data on GTP Stability

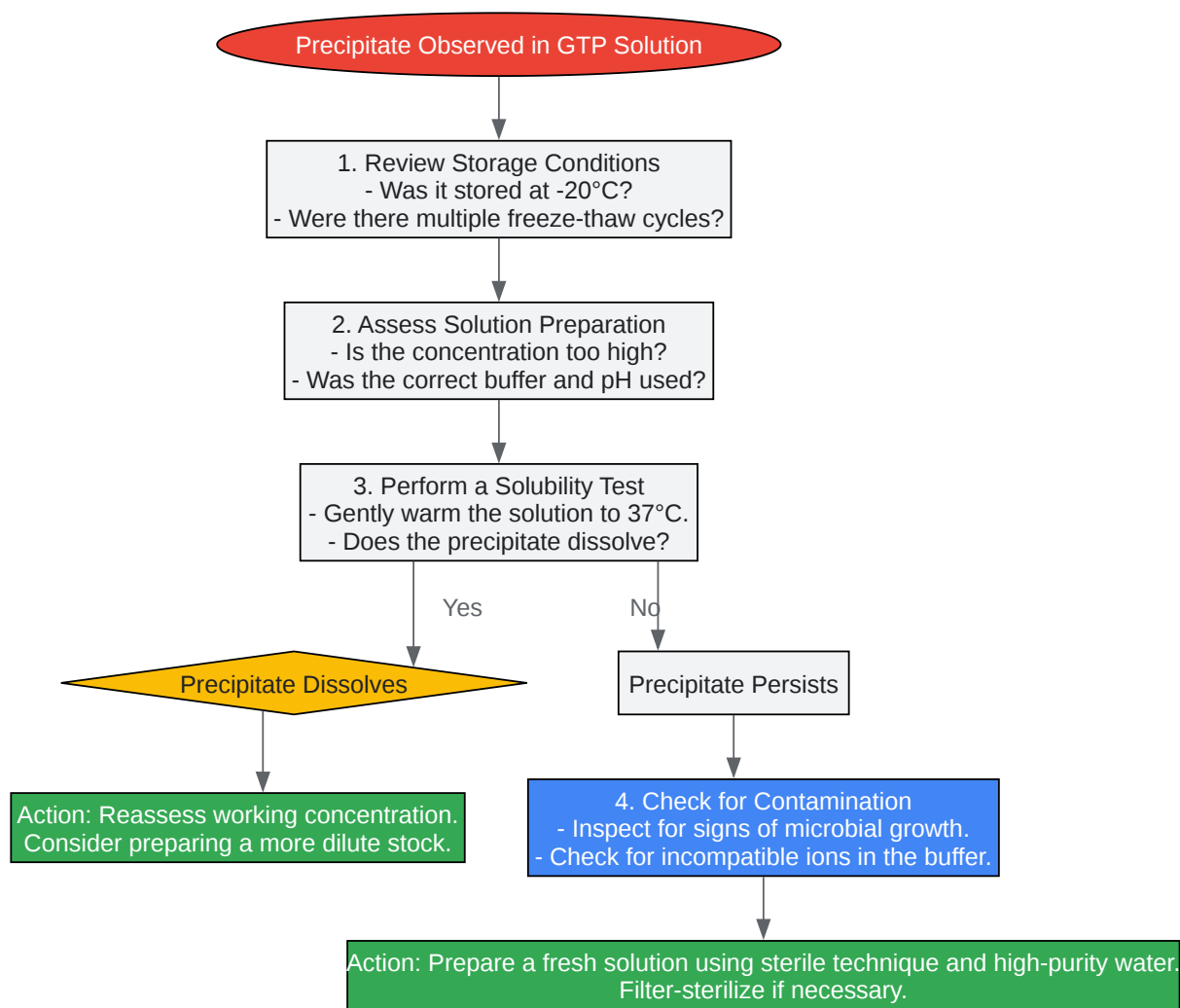
The following table summarizes the available quantitative data on the stability of GTP disodium salt in aqueous solutions.

Temperature	pH	Buffer/Solvent	Duration	Decomposition Rate
37°C	Not Specified	Water	4 days	~2%
0°C	Not Specified	Water	6 months	~2%
0°C	Not Specified	Water	1 year	~4%
-20°C	7.3-7.5	Aqueous Solution	2 years	Stable
-20°C	7.0-8.5	20 mM Tris	Several months	<3% hydrolysis (with repeated freeze-thaw)

Troubleshooting Guides

Issue 1: Precipitate Observed in GTP Solution

If you observe precipitation in your GTP solution, follow this troubleshooting workflow.

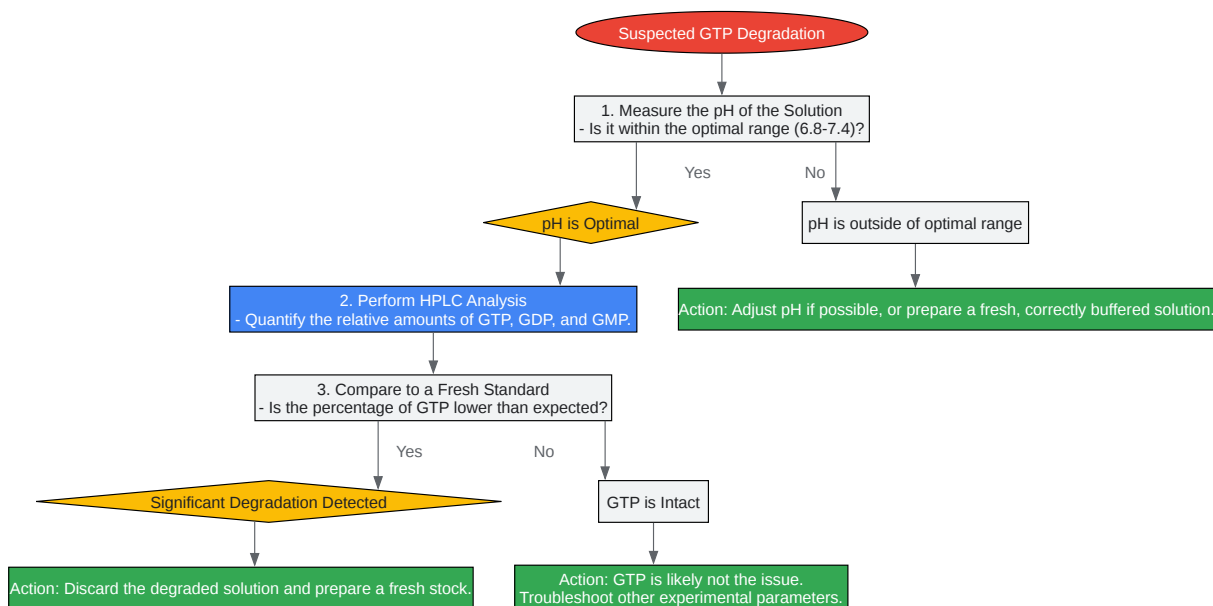


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Caption: Troubleshooting workflow for addressing precipitation in GTP solutions.

Issue 2: Suspected Degradation of GTP Solution

If you suspect that your GTP solution has degraded (e.g., due to poor experimental outcomes), you can assess its integrity using the following approach.



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Caption: Workflow for investigating suspected GTP degradation.

Experimental Protocols

Protocol for Assessing GTP Stability by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a method to quantify the amount of GTP and its primary hydrolysis products, GDP and GMP, in an aqueous solution.

1. Materials and Reagents

- GTP, GDP, and GMP analytical standards
- Potassium phosphate monobasic and dibasic
- Acetonitrile (HPLC grade)
- Tetrabutylammonium bromide (for ion-pairing)
- High-purity water
- 0.22 μm syringe filters

2. Preparation of Mobile Phase and Standards

- Mobile Phase A: Prepare a 100 mM potassium phosphate buffer (pH 6.5) containing 5 mM tetrabutylammonium bromide. Filter through a 0.45 μm filter and degas.
- Mobile Phase B: Acetonitrile (HPLC grade).
- Standards: Prepare individual stock solutions of GTP, GDP, and GMP in high-purity water (e.g., 1 mg/mL). From these, create a mixed standard solution containing a known concentration of each nucleotide (e.g., 100 μM each).

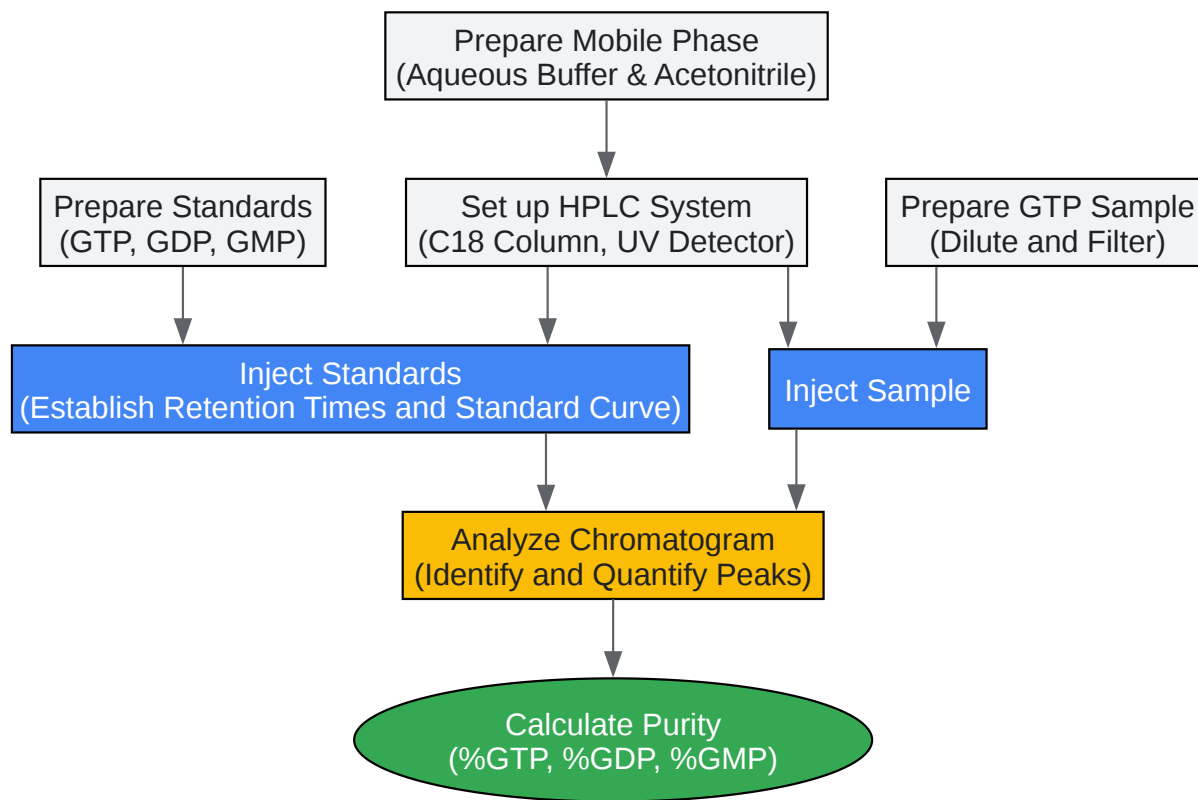
3. HPLC System and Conditions

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm particle size).

- Detection: UV at 254 nm.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Gradient Program:
 - 0-5 min: 100% Mobile Phase A
 - 5-15 min: Linear gradient to 25% Mobile Phase B
 - 15-20 min: Hold at 25% Mobile Phase B
 - 20-25 min: Return to 100% Mobile Phase A
 - 25-30 min: Re-equilibration at 100% Mobile Phase A

4. Sample Preparation and Analysis

- Dilute the GTP solution to be tested with high-purity water to fall within the concentration range of the standard curve.
- Filter the diluted sample through a 0.22 μ m syringe filter.
- Inject the sample onto the HPLC system.
- Identify and quantify the peaks for GMP, GDP, and GTP by comparing their retention times and peak areas to the analytical standards.



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Caption: Experimental workflow for HPLC analysis of GTP stability.

Signaling Pathways

GTP Hydrolysis Pathway

Guanosine-5'-triphosphate is a high-energy molecule that can undergo hydrolysis, typically releasing energy and converting to other forms. The primary degradation pathway involves the sequential loss of phosphate groups.



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Caption: Chemical hydrolysis pathway of Guanosine-5'-triphosphate.

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